

Technical Support Center: DL-Methionine Solubility in Aqueous Buffers

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Compound of Interest

Compound Name: (+-)-Methionine

Cat. No.: B10779322

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering solubility issues with DL-Methionine in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of DL-Methionine in water?

A1: DL-Methionine is sparingly soluble in water. Its solubility is dependent on temperature and pH. At room temperature (around 25°C), the solubility in pure water is approximately 33.81 g/L. [1] The pH of a 1% aqueous solution is typically between 5.6 and 6.1.[1]

Q2: How does pH affect the solubility of DL-Methionine?

A2: The solubility of DL-Methionine is significantly influenced by pH. As an amino acid, it has an isoelectric point (pI) where its net charge is zero, and solubility is at its minimum. Solubility increases in both more acidic (lower pH) and more basic (higher pH) conditions.[2][3][4] This is because the amino and carboxylic acid groups become charged, increasing the molecule's interaction with water.

Q3: How does temperature impact the solubility of DL-Methionine?

A3: The solubility of DL-Methionine in water increases with rising temperature. For instance, the solubility in water increases from 18.18 g/L at 0°C to 60.70 g/L at 50°C.

Q4: Can I use organic solvents to dissolve DL-Methionine?

A4: DL-Methionine is very slightly soluble in alcohol and practically insoluble in ether. While organic solvents are generally not the primary choice for aqueous buffer preparations, small amounts of co-solvents might be used in specific experimental contexts, though this can also decrease solubility. The addition of ethanol, for example, has been shown to reduce the solubility of DL-Methionine in aqueous solutions.

Q5: Why is my DL-Methionine precipitating out of solution?

A5: Precipitation of DL-Methionine can occur for several reasons:

- Temperature changes: A decrease in temperature can cause a supersaturated solution to precipitate.
- pH shifts: If the pH of the solution moves closer to the isoelectric point of DL-Methionine, its solubility will decrease, potentially leading to precipitation.
- High concentration: Attempting to dissolve DL-Methionine beyond its solubility limit at a given temperature and pH will result in undissolved solid.
- Interactions with other solutes: The presence of other salts or organic molecules in your buffer could potentially reduce the solubility of DL-Methionine.

Troubleshooting Guide

Issue: DL-Methionine is not dissolving in my aqueous buffer.

Potential Causes & Solutions:

- Low Temperature: The buffer may be too cold.
 - Solution: Gently warm the solution while stirring. An increase in temperature generally enhances the solubility of DL-Methionine. Be cautious not to overheat, as this could degrade the compound or other components in your buffer.

- pH is near the isoelectric point: The pH of your buffer may be close to the isoelectric point of DL-Methionine, where its solubility is at a minimum.
 - Solution: Adjust the pH of the buffer. Lowering the pH with a dilute acid (e.g., HCl) or raising it with a dilute base (e.g., NaOH) will increase the charge of the DL-Methionine molecule and improve its solubility.
- Insufficient mixing: The powder may not be adequately dispersed in the solvent.
 - Solution: Use a magnetic stirrer for continuous agitation. For difficult-to-dissolve amounts, brief sonication in a water bath can help break up clumps and facilitate dissolution.
- Concentration is too high: You may be attempting to prepare a solution that is above the solubility limit of DL-Methionine under your current conditions.
 - Solution: Refer to the solubility data to ensure you are working within the expected range. If a higher concentration is required, you may need to adjust the temperature or pH of your buffer system.

Issue: The solution is cloudy or has formed a precipitate after initial dissolution.

Potential Causes & Solutions:

- Temperature drop: The solution may have cooled down, causing the DL-Methionine to precipitate out of a supersaturated solution.
 - Solution: Re-warm the solution gently with stirring to redissolve the precipitate. If the experiment needs to be conducted at a lower temperature, you may need to work with a lower concentration of DL-Methionine.
- pH change: The addition of other components to your solution may have altered the pH, bringing it closer to the isoelectric point of DL-Methionine.
 - Solution: Measure the pH of the final solution and adjust it as necessary to a range where DL-Methionine is more soluble.

Quantitative Data: Solubility of DL-Methionine

The following table summarizes the solubility of DL-Methionine in water at various temperatures and pH values.

Temperature (°C)	pH	Solubility (g/L)	Reference
0	~5.6-6.1	18.18	
25	~5.6-6.1	33.81	
25	Neutral	56,600 mg/L (56.6 g/L)	
50	~5.6-6.1	60.70	
75	~5.6-6.1	105.2	
29.8	2.0	~180 g/L	
29.8	7.0	~34 g/L	
68.9	7.0	~95 g/L	

Note: The solubility values can vary slightly between different sources due to experimental conditions.

Experimental Protocols

Protocol 1: Preparation of a Saturated Aqueous Solution of DL-Methionine

Objective: To prepare a saturated solution of DL-Methionine in deionized water to determine its solubility at a specific temperature.

Materials:

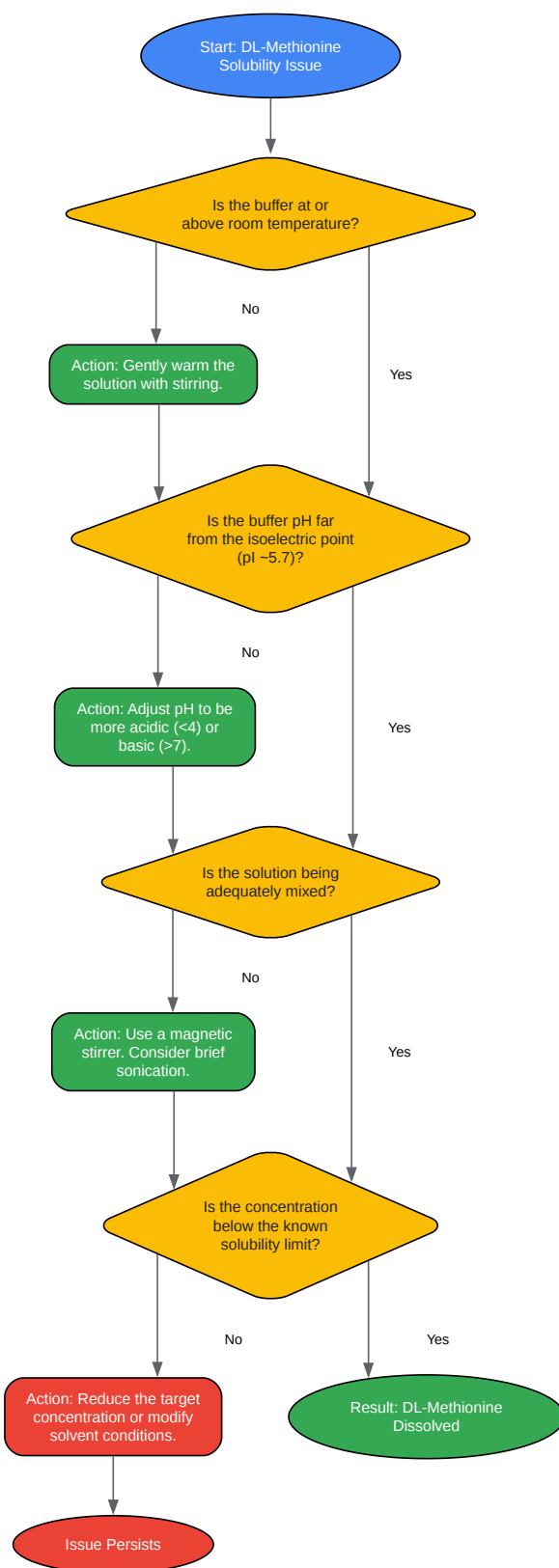
- DL-Methionine powder
- Deionized water

- Magnetic stirrer and stir bar
- Water bath or incubator for temperature control
- Analytical balance
- Filtration apparatus (e.g., syringe filter)
- Volumetric flask

Methodology:

- Set the water bath or incubator to the desired temperature.
- Place a known volume of deionized water in a beaker with a magnetic stir bar.
- Place the beaker in the temperature-controlled environment and allow the water to equilibrate to the set temperature.
- Gradually add a pre-weighed excess amount of DL-Methionine powder to the water while stirring continuously.
- Allow the suspension to stir for a sufficient amount of time (e.g., several hours) to ensure equilibrium is reached.
- Once equilibrated, turn off the stirrer and allow any undissolved solid to settle.
- Carefully draw a known volume of the supernatant and filter it using a syringe filter to remove any remaining solid particles.
- The clear filtrate is the saturated solution. The concentration can then be determined by a suitable analytical method, such as gravimetry after evaporation of the solvent or by HPLC.

Visualizations



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Caption: Troubleshooting workflow for DL-Methionine solubility issues.

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